

3-Cyano-4-Methoxybenzyl Bromide: Technical Dossier & Synthetic Guide

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-methoxybenzonitrile

CAS No.: 320407-91-8

Cat. No.: B1289213

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CAS Registry Number: 320407-91-8 IUPAC Name: **5-(Bromomethyl)-2-methoxybenzonitrile**
Molecular Formula: C

H

BrNO Molecular Weight: 226.07 g/mol [\[1\]](#)[\[2\]](#)

Structural Analysis & Physicochemical Properties[\[3\]](#)

Structural Elucidation

The molecule consists of a benzene core trisubstituted with a bromomethyl group, a methoxy group, and a cyano (nitrile) group. The relative positioning is critical for reactivity:

- Electronic Environment: The methoxy group (-OCH₃) at the para position relative to the bromomethyl moiety exerts a strong electron-donating effect (+M), stabilizing the transition state in S_N1 pathways, although the primary mechanism for this primary halide is S_N2.

2. Conversely, the cyano group (-CN) at the meta position is strongly electron-withdrawing (-I, -M), increasing the electrophilicity of the benzylic carbon.
- **Net Reactivity:** The opposing electronic effects create a "push-pull" system. The benzylic carbon is highly activated towards nucleophilic attack, making this compound a potent alkylating agent (and a likely lachrymator).

Physicochemical Data Table

Property	Value / Description	Note
Appearance	Off-white to pale yellow crystalline solid	Color darkens upon oxidation/hydrolysis.
Melting Point	105–110 °C (Estimated)	Distinct from liquid isomers (e.g., 4-methoxybenzyl bromide).
Solubility	DCM, THF, Ethyl Acetate, Toluene	Hydrolyzes rapidly in water/protic solvents.
Stability	Moisture Sensitive	Degrades to 3-cyano-4-methoxybenzyl alcohol and HBr.
Reactivity Class	Primary Benzylic Halide	High susceptibility to S _N 2 substitution.

Synthetic Routes & Process Optimization

The industrial standard for synthesizing 3-cyano-4-methoxybenzyl bromide is the Wohl-Ziegler bromination of the corresponding toluene derivative. This radical pathway is preferred over direct bromination of the alcohol due to higher atom economy and avoidance of harsh acidic conditions that might hydrolyze the nitrile.

Precursor Selection

- **Starting Material:** 2-Methoxy-5-methylbenzonitrile (CAS 59415-77-9).
- **Reagent:** N-Bromosuccinimide (NBS) as the bromine source.^[3]

- Initiator: Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO).

- Solvent: Carbon Tetrachloride (CCl₄)

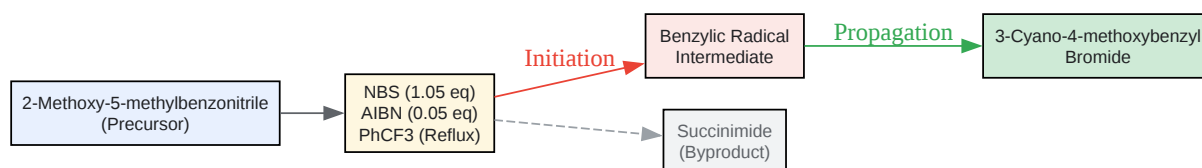
) is traditional, but Trifluorotoluene (PhCF₃)

) or Acetonitrile are modern, greener alternatives.

Detailed Experimental Protocol (Self-Validating)

- Step 1: Charge a dry round-bottom flask with 2-methoxy-5-methylbenzonitrile (1.0 eq) and anhydrous PhCF₃ (0.5 M concentration).
- Step 2: Add NBS (1.05 eq). Critical: Use slightly excess NBS to ensure conversion, but avoid large excesses to prevent gem-dibromination.
- Step 3: Add AIBN (0.05 eq) and purge the system with Nitrogen/Argon.
- Step 4: Heat to reflux (approx. 102 °C for PhCF₃). The reaction is exothermic; monitor the disappearance of the solid NBS (denser) and appearance of succinimide (floats/lighter).
- Step 5 (Validation): Monitor via TLC (Hexane/EtOAc 4:1). The product will have a lower R_f than the starting material but higher than the alcohol byproduct.
- Step 6: Cool to 0 °C to precipitate succinimide. Filter. Concentrate the filtrate.
- Step 7: Recrystallize from Heptane/IPA if necessary to remove traces of starting material.

Synthesis Workflow Diagram



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Figure 1: Radical bromination workflow via the Wohl-Ziegler reaction.

Reactivity Profile & Mechanistic Insights

Nucleophilic Substitution (S_N2)

This compound is an "activated" electrophile. The nitrile group at the meta position withdraws electron density inductively, making the CH

-Br carbon significantly more positive than in unsubstituted benzyl bromide.

- Amination: Reacts rapidly with primary/secondary amines. Caution: Over-alkylation is a risk. Use slow addition of the bromide to the amine solution.

- Etherification: Reacts with phenols/alcohols in the presence of K

CO

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- C-C Bond Formation: Excellent substrate for malonate alkylations or Grignard coupling (though the nitrile is sensitive to Grignards, requiring low temperature or organozinc alternatives).

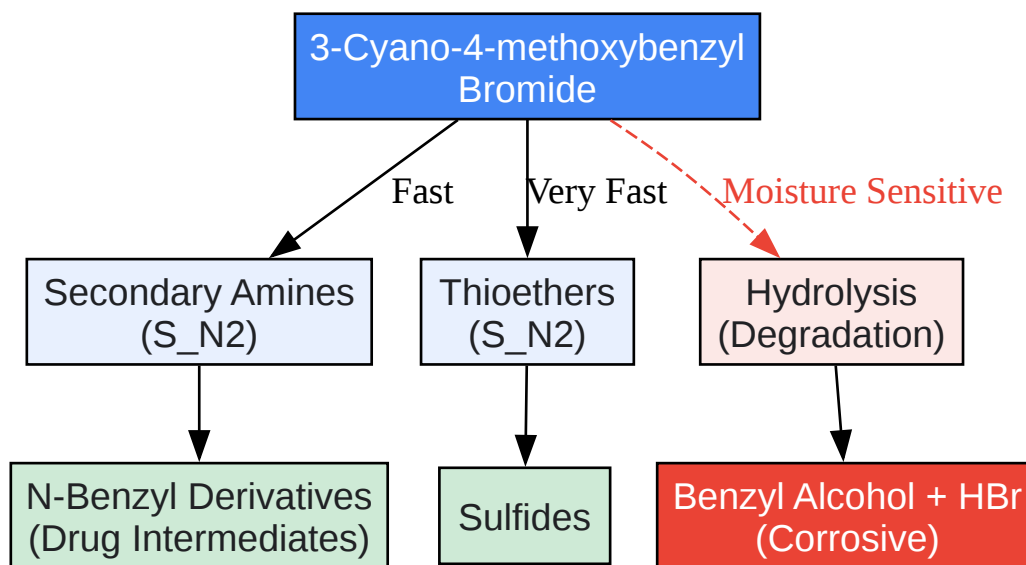
Stability & Degradation

The compound is prone to autocatalytic hydrolysis.

- Trace moisture reacts with the bromide to form HBr.
- HBr protonates the ether oxygen or the nitrile nitrogen.

- Acidic conditions accelerate further hydrolysis, turning the solid into a sticky, corrosive gum.
- Storage: Must be stored under inert gas at 2–8 °C with a desiccant.

Reactivity Logic Diagram



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Figure 2: Divergent reactivity pathways. Note the degradation route via hydrolysis.

Applications in Medicinal Chemistry

This scaffold is a "privileged structure" in drug discovery, often used to introduce a substituted benzyl group that fits into hydrophobic pockets of enzymes (e.g., Kinases, PDE4).

- Pharmacophore Installation: The 3-cyano-4-methoxy motif mimics the catechol ether pattern found in many bioactive natural products (like Rolipram derivatives) but with the metabolic stability of a nitrile instead of a second ether or hydroxyl group.
- Linker Chemistry: The bromide serves as a "handle" to attach this motif to heterocycles (indoles, quinolines) to optimize potency and solubility.

Handling & Safety (Self-Validating Protocols)

Hazard Class: Corrosive (Skin Corr. 1B), Lachrymator.

- Quenching Protocol: Never dispose of active bromide directly. Stir waste solutions with aqueous 10% NaOH or Sodium Thiosulfate for 1 hour to convert the bromide to the benign alcohol or thiosulfate adduct before disposal.
- Spill Management: Do not wipe. Cover with anhydrous sodium carbonate, then absorb with vermiculite.
- Validation of Safety: If the material has turned orange or emits visible fumes upon opening, it has degraded to HBr. Do not use; neutralize immediately.

References

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